

Strategic Sourcing and Application Guide: (5-Bromo-2-fluorophenyl)hydrazine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (5-Bromo-2-fluorophenyl)hydrazine

CAS No.: 627871-08-3

Cat. No.: B2579439

[Get Quote](#)

CAS Registry Numbers: 627871-08-3 (Free Base), 214916-08-2 (Hydrochloride Salt) Molecular Formula: $C_6H_6BrFN_2$ Molecular Weight: 205.03 g/mol (Free Base)

Executive Summary

(5-Bromo-2-fluorophenyl)hydrazine is a critical halogenated building block used primarily in the synthesis of indole-based pharmacophores via the Fischer Indole Synthesis. Its specific substitution pattern—a fluorine atom at the ortho position and a bromine atom at the meta position relative to the hydrazine moiety—imparts unique regiochemical control during cyclization.

This guide provides a technical roadmap for sourcing this intermediate, validating its quality, and deploying it in high-fidelity organic synthesis. It is designed for medicinal chemists requiring strict regioselectivity in scaffold construction.

Chemical Profile & Structural Utility[1]

The Regioselectivity Advantage

In standard Fischer Indole Synthesis using meta-substituted phenylhydrazines, cyclization typically yields a mixture of 4- and 6-substituted indoles due to the availability of two ortho positions for the sigmatropic rearrangement.

However, **(5-Bromo-2-fluorophenyl)hydrazine** eliminates this ambiguity. The fluorine atom at the C2 position blocks one site of cyclization, forcing the [3,3]-sigmatropic rearrangement to occur exclusively at the C6 position. This results in a highly predictable 7-fluoro-4-bromoindole scaffold (numbering changes upon cyclization), essential for Structure-Activity Relationship (SAR) studies where precise halogen placement dictates metabolic stability and binding affinity.

Stability Considerations

- Free Base (CAS 627871-08-3): Often an oil or low-melting solid. Prone to oxidation (browning) upon exposure to air.
- Hydrochloride Salt (CAS 214916-08-2): A beige to off-white crystalline solid. Significantly more stable and preferred for long-term storage and bulk handling.

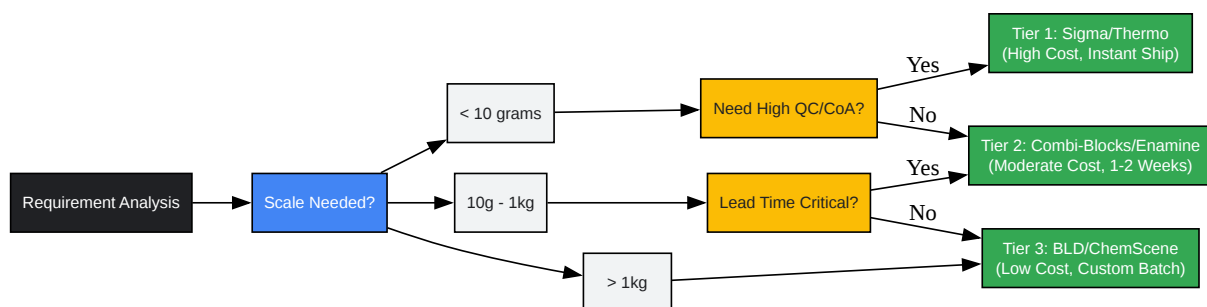
Commercial Sourcing Landscape

Sourcing strategies should be tiered based on the development phase. The hydrochloride salt is the recommended commercial form due to its superior shelf-life.

Supplier Tiering Matrix

Tier	Supplier Type	Typical Scale	Key Vendors	Strategic Use Case
Tier 1	Global Catalog	1g – 25g	Sigma-Aldrich (MilliporeSigma), Thermo Fisher (Alfa Aesar)	Initial SAR screening; high QC documentation required.
Tier 2	Specialty Building Block	25g – 1kg	Combi-Blocks, Enamine, Fluorochem	Process development; best balance of price vs. purity.
Tier 3	Bulk/Custom Synthesis	>1kg	BLD Pharm, ChemScene, Oakwood Chemical	Pilot plant production; requires lead time for custom batches.

Sourcing Decision Logic (DOT Visualization)



[Click to download full resolution via product page](#)

Figure 1: Decision tree for selecting the appropriate supplier tier based on scale and quality requirements.

Technical Validation & Quality Assurance

Upon receipt, the material must be validated. Relying solely on the vendor's Certificate of Analysis (CoA) is a risk in critical path synthesis.

Analytical Acceptance Criteria

Method	Expected Observation	Pass Criteria
Visual Inspection	Off-white to beige powder (HCl salt).	Reject if dark brown/black (indicates oxidation).
^1H -NMR (DMSO- d_6)	Aromatic protons: ~ 7.0 – 7.5 ppm. Hydrazine NH/NH_2 : Broad peaks (exchangeable).	Integral ratio matches structure. No solvent peaks $>1\%$.
^{19}F -NMR	Single distinct peak (approx -110 to -130 ppm depending on reference).	Absence of secondary fluorine peaks (indicates isomer purity).
LC-MS	$[\text{M}+\text{H}]^+$ peak at $\sim 205/207$ (Br isotope pattern).	Purity $>95\%$ (UV 254 nm).

The "Isomer Trap"

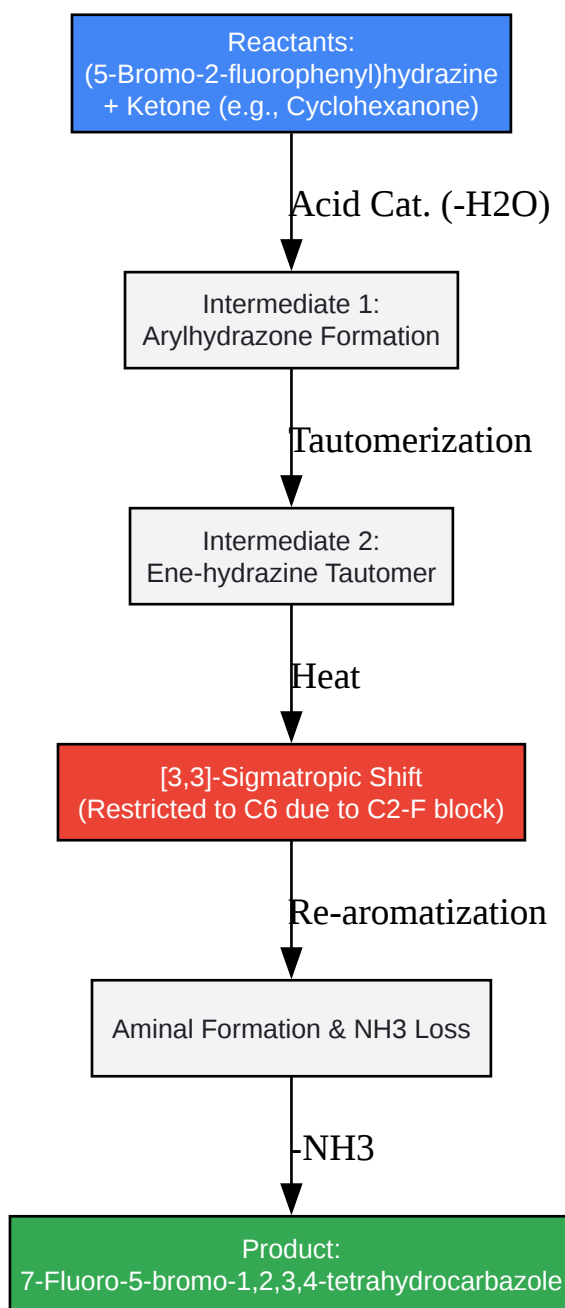
Critical Check: Ensure the vendor has not supplied the isomer (2-Bromo-5-fluorophenyl)hydrazine.

- Differentiation: In ^1H -NMR, the coupling constants (J-values) of the aromatic protons will differ.
 - Target (5-Br-2-F): Protons are para to each other (smaller J-values) or meta.
 - Isomer (2-Br-5-F): Look for specific ortho-coupling patterns relative to the fluorine.
- Why it matters: The wrong isomer will lead to a completely different indole scaffold (5-fluoro-4-bromoindole vs 7-fluoro-4-bromoindole).

Application: Regioselective Fischer Indole Synthesis

This protocol describes the synthesis of a 7-fluoro-5-bromoindole derivative. Note that the numbering shifts: the 5-bromo on the hydrazine becomes the 5-bromo on the indole, and the 2-fluoro becomes the 7-fluoro.

Reaction Mechanism & Pathway



[Click to download full resolution via product page](#)

Figure 2: Mechanistic pathway highlighting the regioselective constraint imposed by the fluorine substituent.

Step-by-Step Protocol

Scale: 10 mmol | Hazards: Hydrazines are toxic; handle in a fume hood.

- Preparation: In a round-bottom flask equipped with a reflux condenser, suspend **(5-Bromo-2-fluorophenyl)hydrazine** hydrochloride (2.41 g, 10 mmol) in Glacial Acetic Acid (20 mL).
- Addition: Add the ketone (e.g., Cyclohexanone, 1.0 eq, 10 mmol) in one portion.
- Catalysis: If the reaction is sluggish, add Zinc Chloride (ZnCl_2) (1.5 eq) or Sulfuric Acid (H_2SO_4) (4% v/v) as a Lewis/Brønsted acid promoter.
- Reaction: Heat the mixture to 80–100°C for 2–4 hours. Monitor by TLC or LC-MS for the disappearance of the hydrazine.
- Workup:
 - Cool to room temperature.
 - Pour into ice-water (100 mL).
 - Neutralize with NaOH or NaHCO_3 (Caution: Exothermic/Foaming) until pH ~8.
 - Extract with Ethyl Acetate (3 x 30 mL).
- Purification: Dry organic layer over Na_2SO_4 , concentrate, and purify via flash column chromatography (Hexane/EtOAc gradient).

Safety & Handling (MSDS Highlights)

- Acute Toxicity: Hydrazines are toxic by ingestion, inhalation, and skin contact.
- Carcinogenicity: Suspected human carcinogen.

- Skin Sensitization: May cause allergic skin reactions.
- Incompatibility: Avoid contact with strong oxidizing agents (causes violent decomposition).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The HCl salt is hygroscopic; keep container tightly sealed.

References

- Sigma-Aldrich (MilliporeSigma). (2-Bromo-5-fluorophenyl)hydrazine hydrochloride Product Page. (Note: Isomer reference for comparison). Retrieved from
- ChemScene. **(5-Bromo-2-fluorophenyl)hydrazine** Product Specifications (CAS 627871-08-3). Retrieved from [1]
- BLD Pharm. Product 627871-08-3 Technical Data. Retrieved from
- Robinson, B. (1982). The Fischer Indole Synthesis. Wiley-Interscience. (Seminal text on the mechanism and regiochemistry).
- Gribble, G. W. (2000). Recent developments in indole ring synthesis—methodology and applications. Journal of the Chemical Society, Perkin Transactions 1. [Link](#)
- Thermo Fisher Scientific. Safety Data Sheet: Fluorophenylhydrazine derivatives. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemscene.com](https://chemscene.com) [chemscene.com]
- To cite this document: BenchChem. [Strategic Sourcing and Application Guide: (5-Bromo-2-fluorophenyl)hydrazine]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b2579439/docs#strategic-sourcing-and-application-guide-5-bromo-2-fluorophenyl-hydrazine\]](https://www.benchchem.com/product/b2579439/docs#strategic-sourcing-and-application-guide-5-bromo-2-fluorophenyl-hydrazine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)